

Essential Guide to the Proper Disposal of YM-75440

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Compound of Interest

Compound Name: YM-75440

Cat. No.: B15570465

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the proper disposal of **YM-75440**, a synthetic organic compound identified as N-benzyl-3-[(1-prop-2-enyl-9H-carbazol-2-yl)oxy]propan-1-amine. Due to the absence of a specific Safety Data Sheet (SDS) for **YM-75440**, the following procedures are based on the known hazards of its primary chemical constituents: carbazole and benzylamine derivatives, and general best practices for laboratory chemical waste management.

It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols and to ensure full compliance with local, regional, and national regulations.

Chemical and Physical Properties

A summary of the known properties of **YM-75440** is provided below. This information is essential for a comprehensive understanding of the compound for safe handling and disposal.

Property	Data
IUPAC Name	N-benzyl-3-[(1-prop-2-enyl-9H-carbazol-2-yl)oxy]propan-1-amine
Molecular Formula	C ₂₅ H ₂₆ N ₂ O
Appearance	Solid powder
Solubility	Soluble in DMSO

Hazard Profile and Safety Precautions

YM-75440 is a research chemical, and its toxicological properties have not been fully elucidated. However, based on its chemical structure, which contains a carbazole and a benzylamine moiety, the following potential hazards should be considered:

- Carbazole Derivatives: Often exhibit toxicity to aquatic life with long-lasting effects. Some carbazoles are suspected of causing genetic defects.[\[1\]](#)
- Benzylamine Derivatives: Can be corrosive and cause severe skin burns and eye damage. [\[2\]](#)[\[3\]](#)[\[4\]](#)

Personal Protective Equipment (PPE) is mandatory when handling **YM-75440**. This includes, but is not limited to:

- Safety goggles or a face shield
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat or other protective clothing
- Use of a fume hood to avoid inhalation of any dust or aerosols

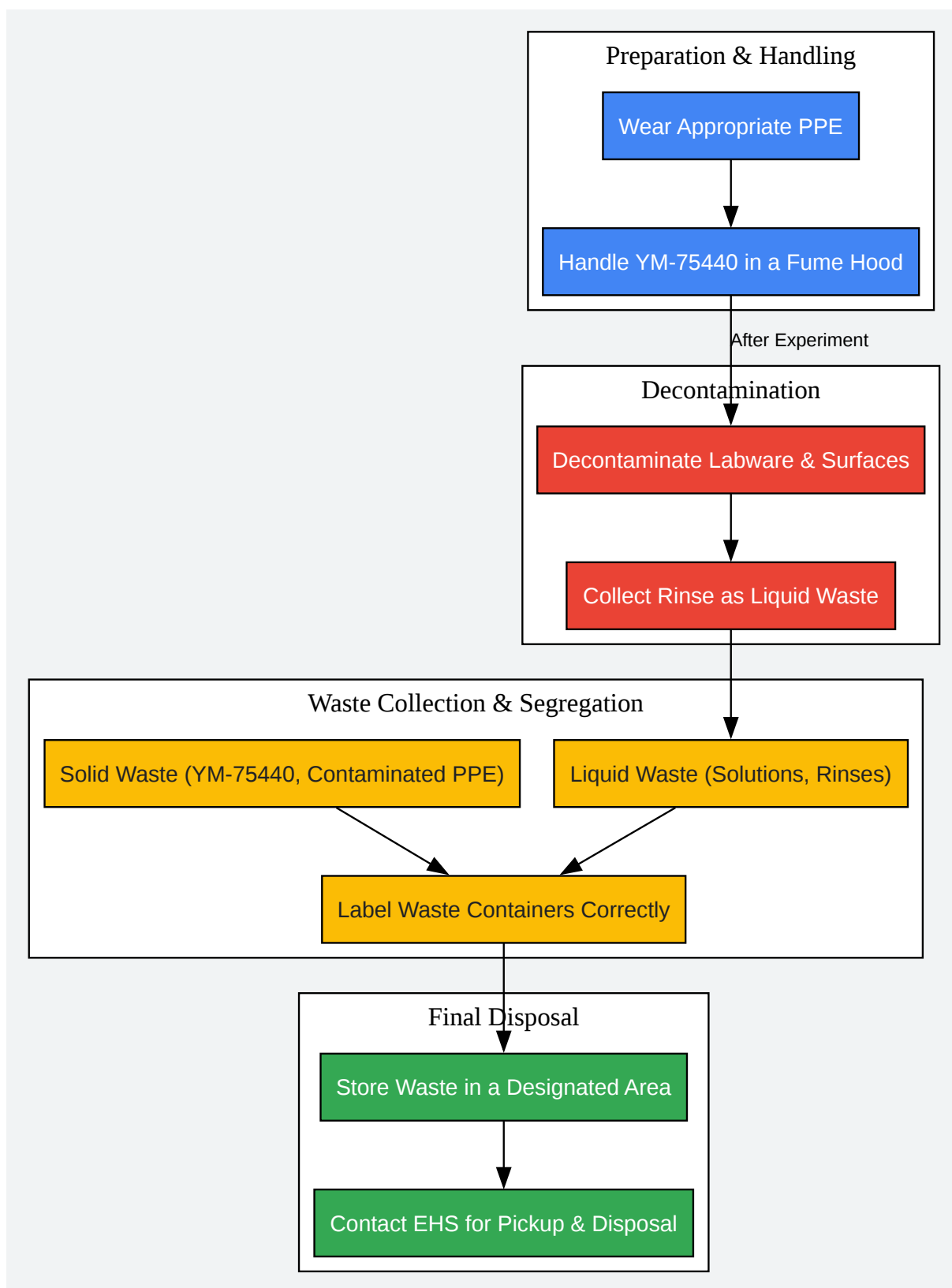
Step-by-Step Disposal Procedure

The following is a generalized, step-by-step guide for the disposal of **YM-75440**.

- Decontamination of Labware: All labware and surfaces that have come into contact with **YM-75440** should be thoroughly decontaminated. Use an appropriate solvent (e.g., ethanol or acetone) to rinse surfaces, collecting the rinse as hazardous waste.
- Waste Segregation:
 - Solid Waste: Unused or expired **YM-75440**, as well as any contaminated solid materials (e.g., weighing paper, gloves, pipette tips), should be collected in a designated, properly labeled hazardous waste container.
 - Liquid Waste: Solutions containing **YM-75440** and the initial solvent rinses from decontamination should be collected in a separate, sealed, and clearly labeled hazardous waste container for liquids.
- Waste Container Labeling: All waste containers must be clearly labeled with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**YM-75440** (N-benzyl-3-[(1-prop-2-enyl-9H-carbazol-2-yl)oxy]propan-1-amine)"
 - The primary hazards (e.g., "Toxic," "Corrosive")
 - The date of accumulation
- Storage of Waste: Store hazardous waste containers in a designated, secure, and well-ventilated area, away from incompatible materials.
- Final Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's EHS department. Professional waste disposal services will ensure the material is handled and disposed of in accordance with all applicable regulations. Do not dispose of **YM-75440** down the drain or in regular trash.^{[5][6]}

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **YM-75440**.



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Caption: Logical workflow for the proper disposal of **YM-75440**.

This guide is intended to provide essential information to ensure the safe handling and disposal of **YM-75440**. By adhering to these procedures and consulting with your local EHS professionals, you contribute to a safe and compliant laboratory environment.

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